

# 4-Methyl-3-nitrobenzoyl chloride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzoyl chloride

Cat. No.: B080740

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This in-depth technical guide provides a comprehensive overview of the safety, handling, and synthesis of **4-Methyl-3-nitrobenzoyl chloride** (CAS No. 10397-30-5). This document is intended to serve as an essential resource for laboratory personnel, offering detailed data, experimental protocols, and safety procedures to ensure the safe and effective use of this reactive chemical intermediate.

## Chemical and Physical Properties

**4-Methyl-3-nitrobenzoyl chloride** is a yellow to brown liquid or low-melting solid that is highly reactive and moisture-sensitive.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClNO <sub>3</sub>	[3]
Molecular Weight	199.59 g/mol	[3]
CAS Number	10397-30-5	[3]
Appearance	Liquid	[1]
Melting Point	20-21 °C	[1]
Boiling Point	185 °C at 36 mmHg	[1]
Density	1.37 g/mL at 25 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.581	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[1]

## Safety and Hazard Information

**4-Methyl-3-nitrobenzoyl chloride** is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][3] It is essential to handle this compound with appropriate personal protective equipment in a well-ventilated area, preferably a chemical fume hood.

## GHS Hazard Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	GHS05	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	GHS05	Danger	H314: Causes severe skin burns and eye damage

Source: Aggregated GHS information from multiple sources.[1][3]

## Precautionary Statements

A comprehensive list of precautionary statements (P-codes) is provided in the safety data sheets. Key recommendations include:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[3][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P405: Store locked up.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

## Toxicological Data

Specific quantitative toxicological data, such as an LD50 for **4-Methyl-3-nitrobenzoyl chloride**, is not readily available. However, data for the related compound 4-Nitrobenzoyl chloride shows an oral LD50 in rats of 5600 mg/kg.[5] Studies on nitroaromatic compounds indicate that their toxicity is influenced by factors including the number of nitro groups and their electrophilicity.[6][7][8][9] Given its chemical structure, **4-Methyl-3-nitrobenzoyl chloride** should be handled as a substance with significant potential for toxicity.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis and safe handling of **4-Methyl-3-nitrobenzoyl chloride**.

## Synthesis of 4-Methyl-3-nitrobenzoyl chloride

The synthesis of **4-Methyl-3-nitrobenzoyl chloride** is typically achieved through the chlorination of 4-Methyl-3-nitrobenzoic acid using a chlorinating agent such as thionyl chloride ( $\text{SOCl}_2$ ) or phosphorus pentachloride ( $\text{PCl}_5$ ).<sup>[10][11][12]</sup> The use of thionyl chloride is often preferred as the byproducts ( $\text{SO}_2$  and  $\text{HCl}$ ) are gaseous and easily removed.<sup>[13]</sup>

#### Materials:

- 4-Methyl-3-nitrobenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., dichloromethane, toluene)
- Catalytic amount of N,N-dimethylformamide (DMF) (optional)
- Round-bottom flask with reflux condenser and gas outlet to a scrubber
- Heating mantle
- Magnetic stirrer
- Rotary evaporator

#### Procedure:

- Preparation: Ensure all glassware is thoroughly dried and the reaction is set up under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis of the acyl chloride.<sup>[13]</sup>
- Reaction Setup: In the round-bottom flask, suspend 4-Methyl-3-nitrobenzoic acid in an anhydrous solvent. A catalytic amount of DMF can be added to accelerate the reaction.<sup>[13][14]</sup>
- Addition of Thionyl Chloride: Slowly add an excess of thionyl chloride to the suspension. The reaction is exothermic and will generate gaseous  $\text{HCl}$  and  $\text{SO}_2$ , which should be neutralized in a scrubber.<sup>[14]</sup>
- Reaction: Heat the mixture to reflux and maintain for 2-4 hours.<sup>[13]</sup> The progress of the reaction can be monitored by the cessation of gas evolution.

- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator.<sup>[14]</sup> The resulting crude **4-Methyl-3-nitrobenzoyl chloride** can often be used in subsequent steps without further purification.
- **Purification (Optional):** If necessary, the product can be purified by vacuum distillation or recrystallization from a non-polar solvent like carbon tetrachloride.<sup>[10]</sup>

## Safe Handling and Personal Protective Equipment (PPE)

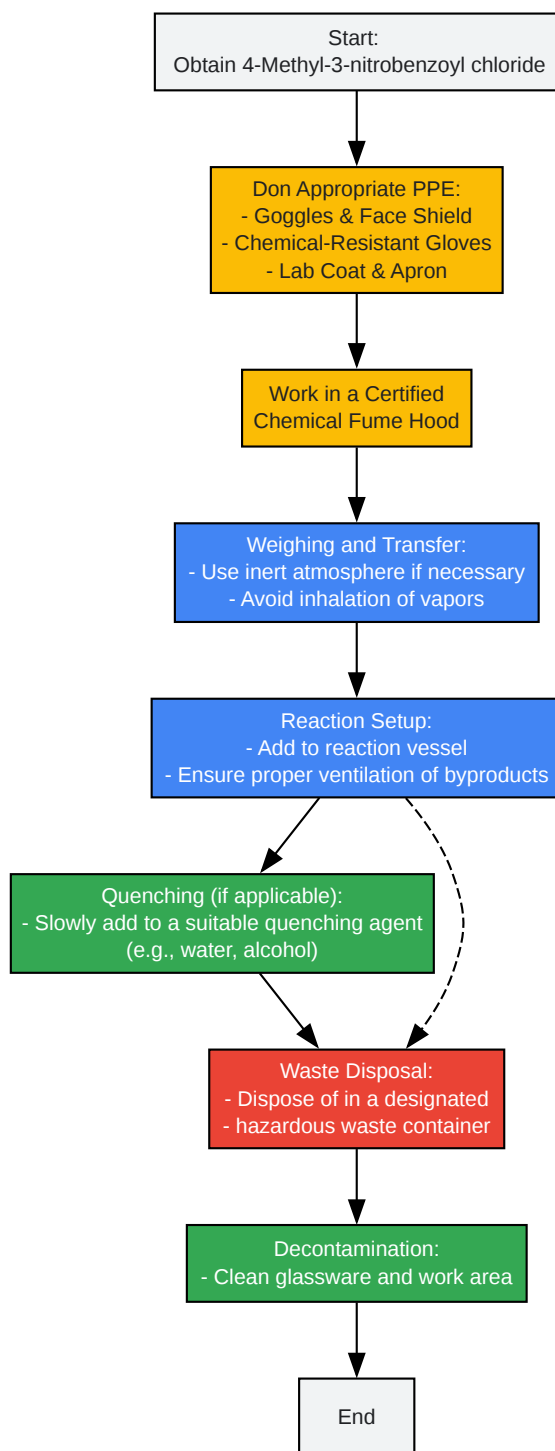
Due to its corrosive and reactive nature, strict safety protocols must be followed when handling **4-Methyl-3-nitrobenzoyl chloride**.

Personal Protective Equipment (PPE):

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile).
Body Protection	Flame-resistant laboratory coat and a chemical-resistant apron.
Respiratory Protection	A full-face respirator with an appropriate cartridge for organic vapors and acid gases should be used, especially when handling outside of a fume hood.

Handling Workflow:

The following diagram illustrates a typical workflow for handling **4-Methyl-3-nitrobenzoyl chloride** in a laboratory setting.

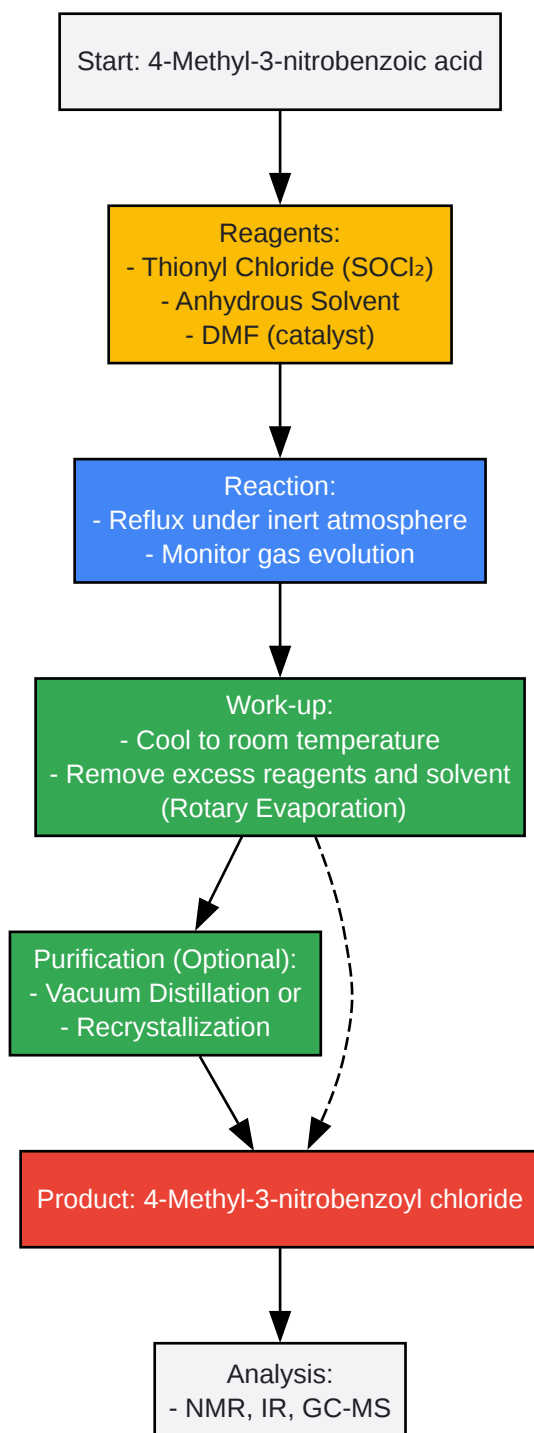


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Caption: A logical workflow for the safe handling of **4-Methyl-3-nitrobenzoyl chloride**.

## Experimental Workflow and Signaling Pathways

The synthesis of **4-Methyl-3-nitrobenzoyl chloride** from its corresponding carboxylic acid is a fundamental reaction in organic synthesis. The general workflow is depicted below.



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Caption: A typical experimental workflow for the synthesis of **4-Methyl-3-nitrobenzoyl chloride**.

## Conclusion

**4-Methyl-3-nitrobenzoyl chloride** is a valuable but hazardous chemical intermediate. This guide provides essential safety and handling information, along with a representative synthesis protocol, to support researchers in its safe and effective use. Adherence to the safety precautions outlined in this document and the relevant Safety Data Sheets is paramount to ensure a safe laboratory environment.

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